

# Technical Guide: (+)-Isononyl Acetate (CAS Number 40379-24-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-isononyl acetate

Cat. No.: B1147620

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided in this technical guide pertains to isononyl acetate, for which the CAS number 40379-24-6 is often used for an unspecified isomer mixture. The IUPAC name for the primary component is generally considered to be 7-methyloctyl acetate. Specific toxicological and biological data for the (+)-enantiomer are not currently available in the public domain. This document summarizes the existing knowledge on the isomer mixture and discusses the potential biological context based on related compounds.

## Chemical and Physical Properties

**(+)-Isononyl acetate** is a branched-chain fatty acid ester. It is a colorless liquid with a characteristic sweet, fruity, and floral odor.<sup>[1][2]</sup> Its primary application is as a fragrance ingredient in various consumer products, including perfumes, soaps, detergents, and cosmetics.<sup>[1][3][4]</sup>

Table 1: Physicochemical Properties of Isononyl Acetate (Isomer Unspecified)

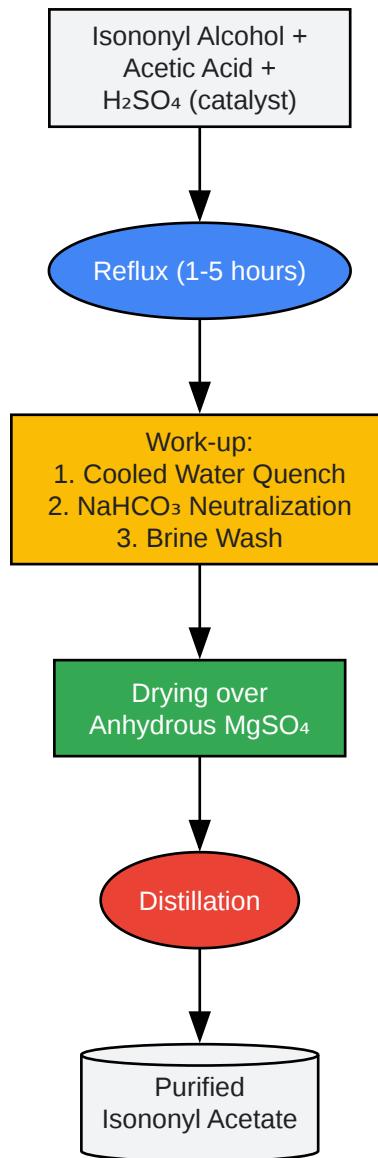
Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	[1][5]
Molecular Weight	186.29 g/mol	[1][5]
Appearance	Clear, colorless liquid	[1][5][6]
Odor	Sweet, floral, fruity, woody, violet	[2][6]
Density	0.863 - 0.869 g/cm <sup>3</sup> at 20°C	[2][5]
Boiling Point	Approximately 214.2 - 220.8°C	[1][4][6]
Flash Point	71 - 82.9°C	[4][5][6]
Water Solubility	12.56 mg/L at 25°C (estimated)	[6][7]
Refractive Index	1.4200 - 1.4250 at 20°C	[2][5]
logP	4.1 - 4.23	[5][7]

## Synthesis

The most common method for the synthesis of isononyl acetate is the Fischer-Speier esterification of isononyl alcohol with acetic acid, using a strong acid catalyst such as sulfuric acid.<sup>[5]</sup> To increase the reaction yield, acetic anhydride can be used in place of acetic acid.<sup>[5]</sup>

## Synthesis and Purification Workflow

## Synthesis and Purification of Isononyl Acetate

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of isononyl acetate.

## Experimental Protocols

### Laboratory-Scale Synthesis of Isononyl Acetate

This protocol is based on the Fischer-Speier esterification method.

#### Materials:

- Isononyl alcohol (7-methyloctan-1-ol)
- Glacial acetic acid
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Distillation apparatus

#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, combine isononyl alcohol and a molar excess of glacial acetic acid.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the stirring mixture.
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux for 1-5 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

- Work-up: After cooling the reaction mixture to room temperature, transfer it to a separatory funnel containing cold water.
- Neutralization: Carefully add saturated sodium bicarbonate solution in portions to neutralize the excess acid until the aqueous layer is neutral or slightly basic.
- Extraction: Separate the organic layer and wash it with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate and filter.
- Purification: Purify the crude ester by distillation, collecting the fraction at the appropriate boiling point.

## Spectroscopic Data

Detailed spectroscopic data, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and mass spectra for acetic acid, isononyl ester, are available in commercial databases such as the Wiley Registry of Mass Spectral Data and the KnowItAll NMR Spectral Library.<sup>[8][9]</sup> This data is essential for the structural confirmation of the synthesized product.

## Safety and Toxicology

Isononyl acetate is considered a combustible liquid.<sup>[1]</sup> Vapors may cause eye and respiratory tract irritation, headaches, and dizziness.<sup>[10][11]</sup> Prolonged or frequent skin contact may cause irritation and dermatitis.<sup>[10][11]</sup> Safety data sheets (SDS) provide detailed information on handling, storage, and emergency procedures.<sup>[12]</sup>

Table 2: Toxicological Profile of Isononyl Acetate (Isomer Unspecified)

Endpoint	Result	Reference(s)
Genotoxicity	Not genotoxic	[7]
Skin Sensitization	No concern	[7]
Oral LD50 (Rat)	4250 mg/kg	[13]

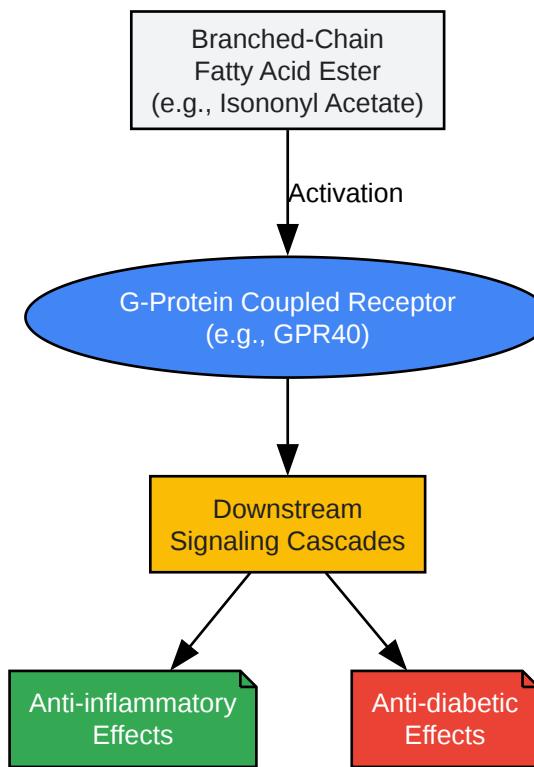
# Potential Biological Significance and Future Research Directions

While specific biological activity data for **(+)-isononyl acetate** is lacking, the broader class of branched-chain fatty acid esters has garnered interest in the scientific community for its potential therapeutic effects.

## Conceptual Signaling Pathway for Branched-Chain Fatty Acid Esters

Research on other branched-chain fatty acid esters, such as palmitic acid esters of hydroxy stearic acids (PAHSAs), has shown that they can exert anti-diabetic and anti-inflammatory effects.<sup>[3][6]</sup> These effects are, in some cases, mediated through the activation of G-protein coupled receptors like GPR40.<sup>[3][6]</sup>

Conceptual Signaling for Branched-Chain Fatty Acid Esters



[Click to download full resolution via product page](#)

Caption: Hypothetical signaling pathway for branched-chain fatty acid esters.

Given its structural similarity to biologically active lipids, **(+)-isononyl acetate** presents an interesting candidate for further investigation. Future research should focus on:

- Chiral Synthesis and Resolution: Developing methods for the enantioselective synthesis or chiral resolution of isononyl acetate to obtain the pure (+)-enantiomer for biological testing.
- In Vitro and In Vivo Studies: Screening **(+)-isononyl acetate** for biological activities, such as anti-inflammatory, anti-diabetic, and anti-cancer effects, in relevant cell-based assays and animal models.
- Mechanism of Action Studies: If biological activity is identified, further research will be needed to elucidate the specific molecular targets and signaling pathways involved.

The exploration of the biological properties of **(+)-isononyl acetate** could potentially lead to the discovery of a novel bioactive lipid with therapeutic applications.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [researchgate.net](http://researchgate.net) [researchgate.net]
- 3. Distinct biological activities of isomers from several families of branched fatty acid esters of hydroxy fatty acids (FAHFAs) - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 4. 3,5,5-Trimethylhexyl acetate | C11H22O2 | CID 42745 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 5. [benchchem.com](http://benchchem.com) [benchchem.com]

- 6. Distinct biological activities of isomers from several families of branched fatty acid esters of hydroxy fatty acids (FAHFA) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. [fragrancematerialsafetyresource.elsevier.com](#) [fragrancematerialsafetyresource.elsevier.com]
- 8. ISONONYL ACETATE - Ataman Kimya [atamanchemicals.com]
- 9. [documents.thermofisher.com](#) [documents.thermofisher.com]
- 10. ISONONYL ACETATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. EP2663636A1 - Production of branched chain fatty acids and derivatives thereof in recombinant microbial cells - Google Patents [patents.google.com]
- 12. [community.wvu.edu](#) [community.wvu.edu]
- 13. Expansion of the structure-activity relationship of branched chain fatty acids: Effect of unsaturation and branching gr... [ouci.dntb.gov.ua]
- To cite this document: BenchChem. [Technical Guide: (+)-Isononyl Acetate (CAS Number 40379-24-6)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1147620#isononyl-acetate-cas-number-40379-24-6\]](https://www.benchchem.com/product/b1147620#isononyl-acetate-cas-number-40379-24-6)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)